

Essential Safety and Handling Guide for Soludactone (Potassium Canrenoate)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Soludactone

CAS No.: 2181-04-6

Cat. No.: B1668265

[Get Quote](#)

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Soludactone**, the active ingredient of which is potassium canrenoate. The following procedures and recommendations are designed to ensure safe handling, storage, and disposal of this substance.

Hazard Identification and Classification

Potassium canrenoate is classified as a hazardous substance. Ingestion may be harmful, and there is evidence of potential long-term health effects.

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1] [2][3][4]
Carcinogenicity	Category 2	H351: Suspected of causing cancer[1]
Specific Target Organ Toxicity (Repeated Exposure)	---	H373: May cause damage to organs through prolonged or repeated exposure[1]

Potential Health Effects:

- Inhalation: May cause respiratory tract irritation.[4]
- Skin Contact: May cause skin irritation.[4]
- Eye Contact: May cause eye irritation.[4]
- Ingestion: Harmful if swallowed.[1][2][3][4] Accidental ingestion of less than 150 grams may be fatal or cause serious health damage.
- Reproductive Toxicity: Animal studies suggest potential reproductive effects.[1] It is advised to avoid contact during pregnancy and while nursing.[1]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to minimize exposure when handling potassium canrenoate.

PPE Type	Specifications
Eye Protection	Chemical goggles or tightly fitting safety goggles with side-shields.[2]
Hand Protection	Protective gloves.
Respiratory Protection	A particulate respirator is recommended.[5] In case of exceeded exposure limits or irritation, a full-face respirator should be used.[2]
Body Protection	Protective clothing.[5] Fire/flame resistant and impervious clothing is recommended.[2]

Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of the compound and ensuring the safety of laboratory personnel.

Handling:

- Avoid all personal contact, including inhalation of dust.[5]
- Use in a well-ventilated area.[5]
- Do not eat, drink, or smoke in areas where the substance is handled.[2][5]
- Wash hands thoroughly with soap and water after handling.[2][5]
- Work clothes should be laundered separately.[5]

Storage:

- Keep containers securely sealed when not in use.[5]
- Store in a dry place in a closed container.[1]
- Avoid contact with incompatible materials, such as strong oxidizing agents.[1]

Accidental Release and Disposal Plan

In the event of a spill or for final disposal, the following procedures should be followed.

Accidental Release:

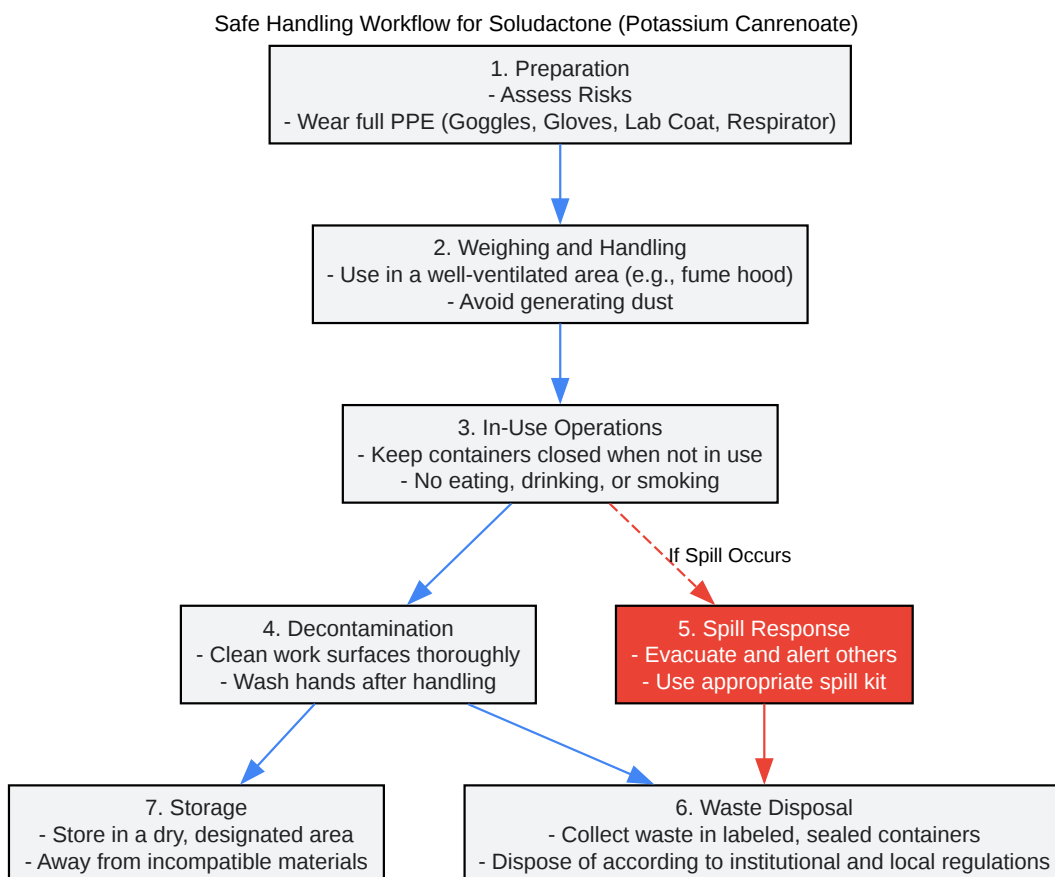
- Minor Spills:
 - Clean up spills immediately.[5]
 - Avoid breathing dust and contact with skin and eyes.[5]
 - Use dry clean-up procedures and avoid generating dust.[5]
 - Vacuum or sweep up the material and place it in a suitable container for disposal.[5]
- Major Spills:
 - Alert personnel in the area and emergency responders.[5]
 - Wear appropriate protective clothing.[5]
 - Prevent the spillage from entering drains or water courses.[5]

Disposal:

- Dispose of contents and containers in accordance with local, regional, and international regulations.[1]
- Do not reuse empty containers.[1]
- Any remaining product should be disposed of by authorized companies.[1]
- Avoid release into the environment.[1]

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for the safe handling of **Soludactone** (potassium canrenoate) in a laboratory setting.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. materie-prime.farmalabor.it](http://materie-prime.farmalabor.it) [materie-prime.farmalabor.it]
- [2. echemi.com](http://echemi.com) [echemi.com]
- [3. Canrenoate Potassium | C22H29KO4 | CID 23671691 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- [4. s3.amazonaws.com](https://s3.amazonaws.com) [s3.amazonaws.com]
- [5. datasheets.scbt.com](https://datasheets.scbt.com) [datasheets.scbt.com]
- To cite this document: BenchChem. [Essential Safety and Handling Guide for Soludactone (Potassium Canrenoate)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1668265/docs#essential-safety-and-handling-guide-for-soludactone-potassium-canrenoate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check